

Technical Support Center: GSK625433 Antiviral Assays

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Compound of Interest

Compound Name: GSK 625433

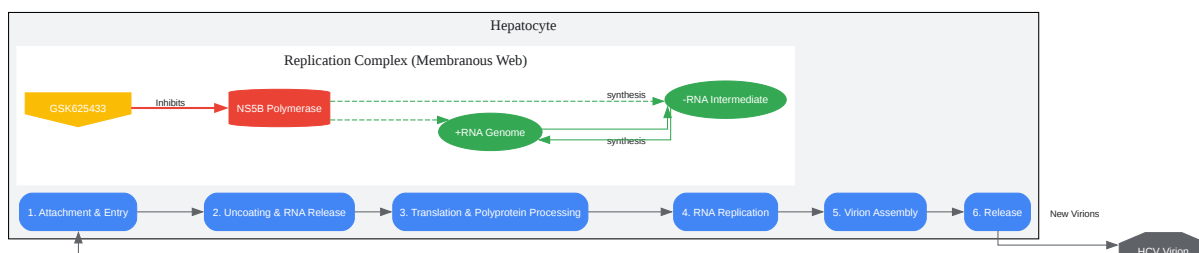
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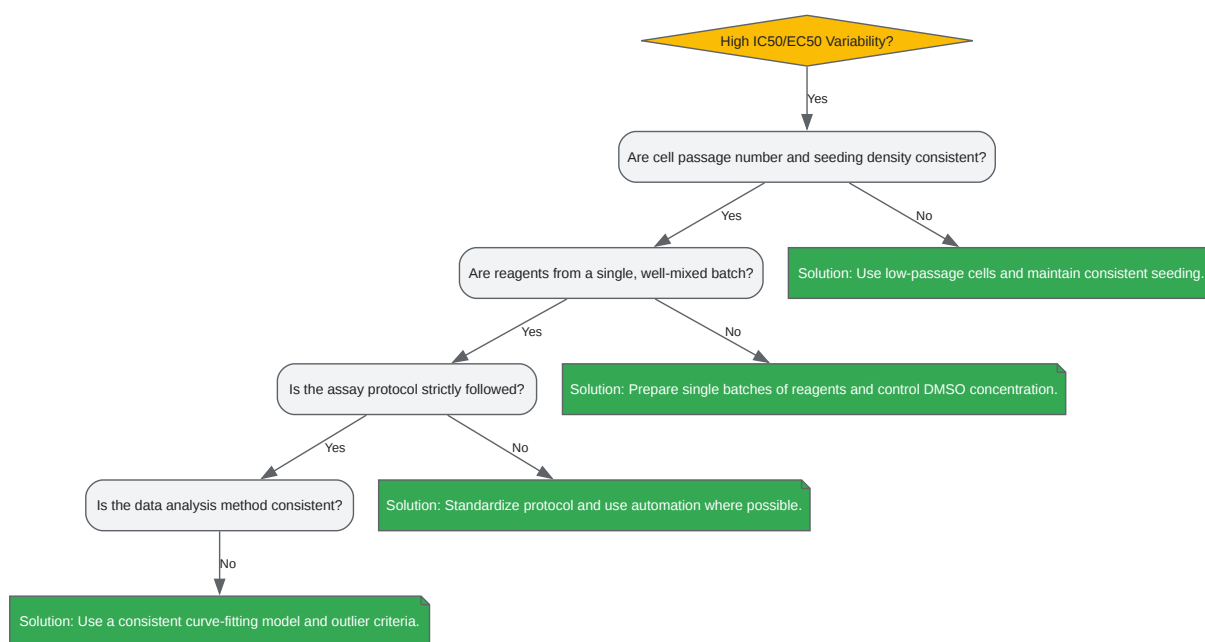
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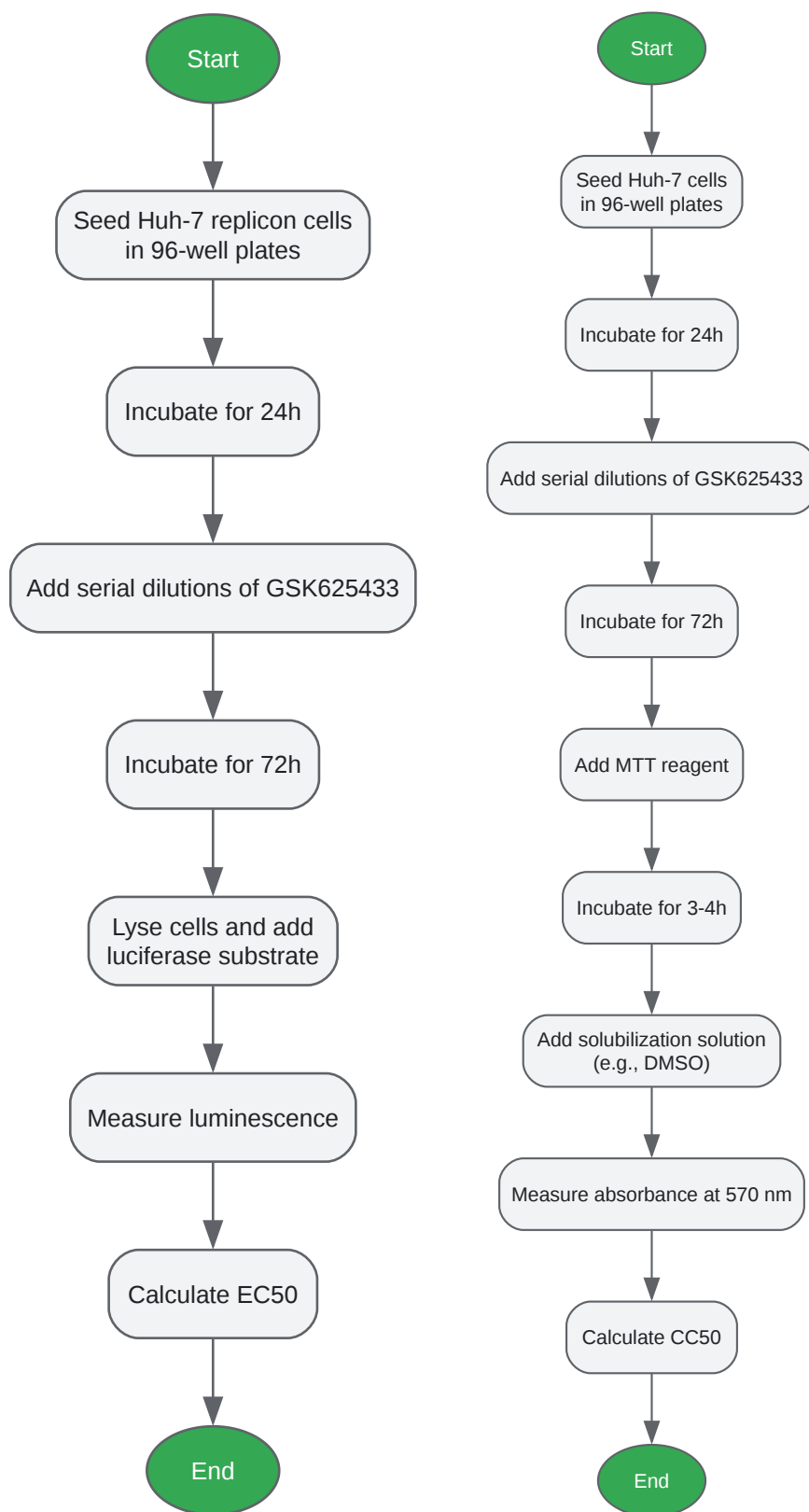
This technical support center provides guidance for researchers, scientists, and drug development professionals working with GSK625433, a potent inhibitor of the Hepatitis C Virus (HCV) NS5B polymerase. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key data to help minimize variability and ensure the accuracy and reproducibility of your antiviral assays.

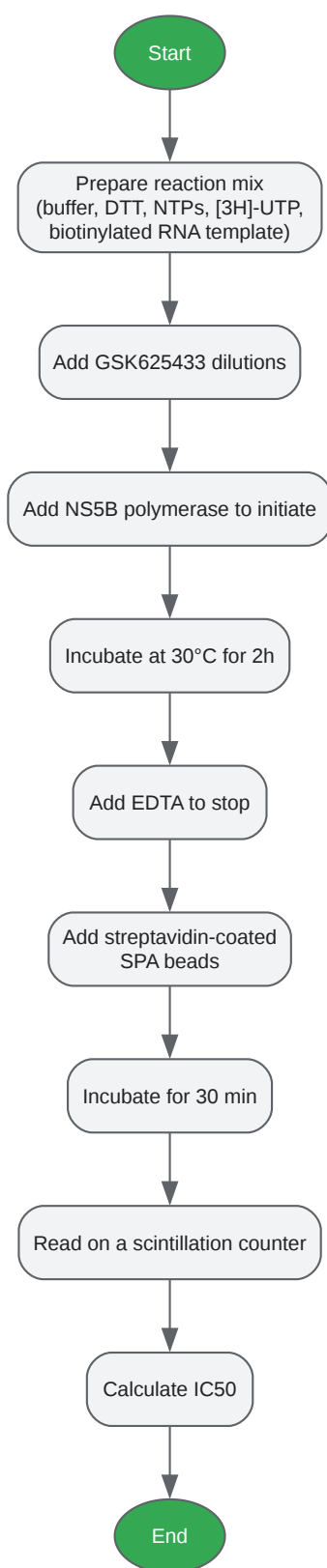
Mechanism of Action: Inhibition of HCV RNA Replication

GSK625433 is a non-nucleoside inhibitor (NNI) of the HCV NS5B RNA-dependent RNA polymerase (RdRp).[1] The NS5B polymerase is a critical enzyme in the HCV life cycle, responsible for replicating the viral RNA genome.[2][3] This enzyme has a characteristic "right-hand" structure composed of finger, palm, and thumb domains.[4][5] GSK625433 binds to an allosteric site within the palm domain of the NS5B polymerase.[6] This binding event induces a conformational change in the enzyme, rendering it inactive and thereby halting viral RNA synthesis.[7]









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References

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